

Application Notes: Biotin-NAD⁺ in DNA Repair Pathway Analysis

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Compound of Interest

Compound Name: Biotin-NAD⁺

Cat. No.: B15879660

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Introduction

Nicotinamide adenine dinucleotide (NAD⁺) is a critical coenzyme in cellular metabolism and a key substrate for enzymes involved in genome surveillance and DNA repair.^{[1][2]} Poly(ADP-ribose) polymerases (PARPs) are a family of enzymes that play a central role in the DNA damage response (DDR).^{[3][4]} Upon detecting DNA strand breaks, PARPs cleave NAD⁺ and catalyze the synthesis of poly(ADP-ribose) (PAR) chains on themselves and other nuclear proteins.^{[3][5]} This process, known as PARylation, creates a scaffold to recruit other DNA repair factors to the site of damage.

Biotin-NAD⁺ is a biotinylated analog of NAD⁺ that serves as a powerful tool for studying PARP activity and the broader DNA repair pathways.^[3] When used as a substrate by PARPs, the resulting PAR chains become biotin-labeled, enabling their detection, quantification, and purification using streptavidin-based affinity methods. This provides a sensitive, specific, and non-radioactive alternative to traditional assays.^{[3][6]}

Application 1: In Vitro Characterization of PARP Enzyme Activity

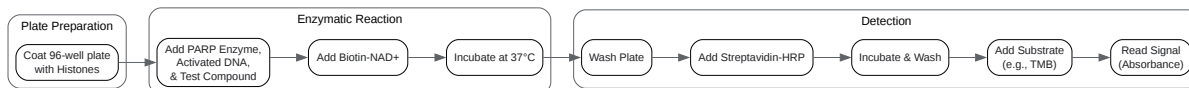
Biotin-NAD⁺ is widely used in cell-free systems to measure the enzymatic activity of purified PARP enzymes. These assays are fundamental for understanding enzyme kinetics, substrate specificity, and for screening potential inhibitors.

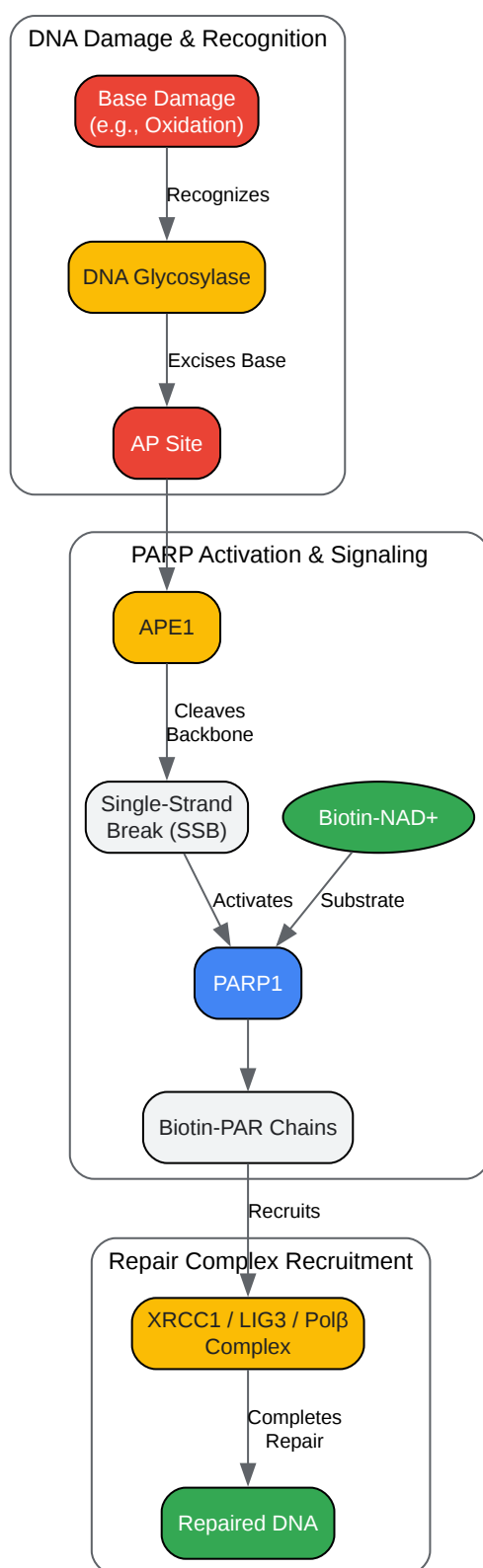
Key Uses:

- Determining kinetic parameters (K_m , k_{cat}) of PARP enzymes.[\[7\]](#)
- Screening and determining the IC_{50} values of PARP inhibitors.
- Assessing the activity of different PARP family members.[\[8\]](#)

Experimental Workflow: In Vitro PARP Activity Assay

The general principle involves incubating a PARP enzyme with damaged DNA (activator), **Biotin-NAD⁺** (substrate), and acceptor proteins (like histones) immobilized on a microplate. The incorporated biotin is then detected colorimetrically, fluorometrically, or chemiluminescently using a streptavidin-conjugate.[\[9\]](#)[\[10\]](#)





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